

# "potential therapeutic applications of 9-Hydroxy-O-senecieryl-8,9-dihydrooroselin"

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## Compound of Interest

Compound Name: 9-Hydroxy-O-senecieryl-8,9-dihydrooroselin

Cat. No.: B14865680

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## Research on 9-Hydroxy-O-senecieryl-8,9-dihydrooroselin Remains Nascent

Currently, there is a significant lack of publicly available scientific literature detailing the potential therapeutic applications, biological activity, or established experimental protocols for the compound **9-Hydroxy-O-senecieryl-8,9-dihydrooroselin**.

Initial investigations into the properties and potential uses of **9-Hydroxy-O-senecieryl-8,9-dihydrooroselin** have not yet yielded substantial data. A comprehensive search of existing research databases and scientific publications reveals that the compound is primarily available as a reference standard from various chemical suppliers. These suppliers explicitly state that the product is intended for research purposes only and is not for human, veterinary, or therapeutic use.<sup>[1][2]</sup>

At present, no quantitative data on its biological effects, such as IC<sub>50</sub> or EC<sub>50</sub> values, has been published. Consequently, there are no established experimental protocols or defined signaling pathways associated with this specific molecule in the available scientific literature.

It is important to note that while research into related compounds may exist, direct extrapolation of their properties to **9-Hydroxy-O-senecieryl-8,9-dihydrooroselin** would be scientifically unfounded without specific experimental validation. Therefore, any researchers, scientists, or drug development professionals interested in the therapeutic potential of this compound would

be venturing into a novel area of investigation. Future research would need to focus on foundational in vitro and in vivo studies to determine its basic biological activities and safety profile before any potential therapeutic applications can be considered.

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## References

- 1. 9-Hydroxy-O-senecioid-8,9-dihydrooroseol (CFN95274-5mg) at Hölzel-Diagnostika [hoelzel-biotech.com]
- 2. biocrick.com [biocrick.com]
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